

# Technical Guide: Melting Point Determination of Propionic Acid 2-(p-nitrophenyl)hydrazide

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## Compound of Interest

**Compound Name:** Propionic acid, 2-(p-nitrophenyl)hydrazide

**CAS No.:** 38562-39-9

**Cat. No.:** B14669202

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## Executive Summary

Compound: Propionic acid 2-(p-nitrophenyl)hydrazide CAS Registry (Reagent Base): 100-16-3 (p-Nitrophenylhydrazine) / 79-09-4 (Propionic Acid) Target Metric: Melting Point (MP) Determination via Capillary Method Application: Qualitative identification of carboxylic acids; impurity profiling in drug development.

The determination of the melting point for p-nitrophenylhydrazide derivatives is a critical validation step in organic synthesis. Unlike simple carboxylic acids (which are often liquids at room temperature, e.g., Propionic acid MP: -21°C), their hydrazide derivatives are crystalline solids with distinct, sharp melting points, making them ideal for identification. This guide details the synthesis verification, purification, and thermal analysis protocols required to obtain high-integrity data.

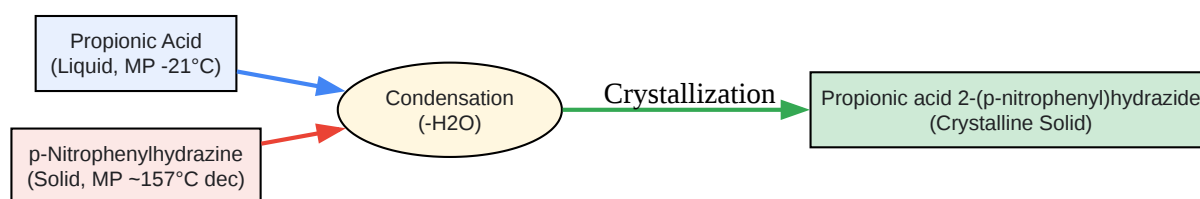
## Chemical Identity & Synthesis Logic

To ensure the melting point corresponds to the correct chemical entity, the researcher must understand the formation logic. The derivative is formed via a condensation reaction between

propionic acid (or its acid chloride) and p-nitrophenylhydrazine.

- Reaction:
- Structural Integrity: The para-nitro group introduces significant intermolecular hydrogen bonding and pi-stacking, raising the melting point significantly above the parent acid.
- Critical Impurity: The most common impurity is unreacted p-nitrophenylhydrazine, which has a melting point of 156–158°C (decomposition). If the derivative's MP is near this range, the sample is likely contaminated.

## Structural Visualization (DOT)



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Caption: Synthesis pathway transforming the liquid acid into a solid derivative suitable for thermal analysis.

## Experimental Protocol: Melting Point Determination

### Sample Preparation & Purification

Accuracy in MP determination is futile without high purity. Hydrazides are prone to retaining solvents (ethanol/water) used in recrystallization.

- Recrystallization: Dissolve the crude solid in the minimum amount of hot ethanol (95%). Filter hot to remove insoluble impurities. Cool slowly to induce crystallization.
- Drying (Mandatory): Dry the crystals in a vacuum desiccator over

or silica gel for at least 4 hours. Solvent inclusion will depress the melting point (colligative property) and broaden the range.

- Pulverization: Crush the dry crystals into a fine powder on a watch glass using a spatula. Coarse crystals cause uneven heat transfer.

## Capillary Loading

- Tube Type: Thin-walled borosilicate glass capillary (closed at one end).
- Loading Height: 2–3 mm of sample.
- Packing: Drop the capillary through a long glass tube (approx. 1m) onto a hard surface to pack the powder tightly. Loose packing leads to air pockets and premature melting indications.

## Thermal Analysis Procedure (Standard Capillary Method)

Use a calibrated melting point apparatus (e.g., Stuart SMP30 or Buchi M-560).

| Step             | Parameter               | Rationale  |
|------------------|-------------------------|--|
| 1. Rapid Ramp    | 10°C/min to 130°C       | Quickly approach the target zone without thermal degradation.                          |
| 2. Stabilization | Hold at 130°C for 1 min | Allow thermal equilibrium of the heating block.  |
| 3. Critical Ramp | 1°C/min                 | Crucial: Fast heating causes "thermal lag," resulting in an artificially high reading. |
| 4. Observation   | Visual                  | Record<br>(first liquid drop) and<br>(complete liquefaction).                          |

## Differential Scanning Calorimetry (DSC) - Advanced Method

For drug development contexts requiring high precision:

- Pan: Aluminum hermetic pan (to contain decomposition gases).
- Atmosphere: Nitrogen purge (50 mL/min).
- Program: Heat from 40°C to 200°C at 5°C/min.
- Data Point: The melting point is defined as the onset temperature of the endothermic peak, not the peak maximum.

## Data Interpretation & Troubleshooting

### Expected Results

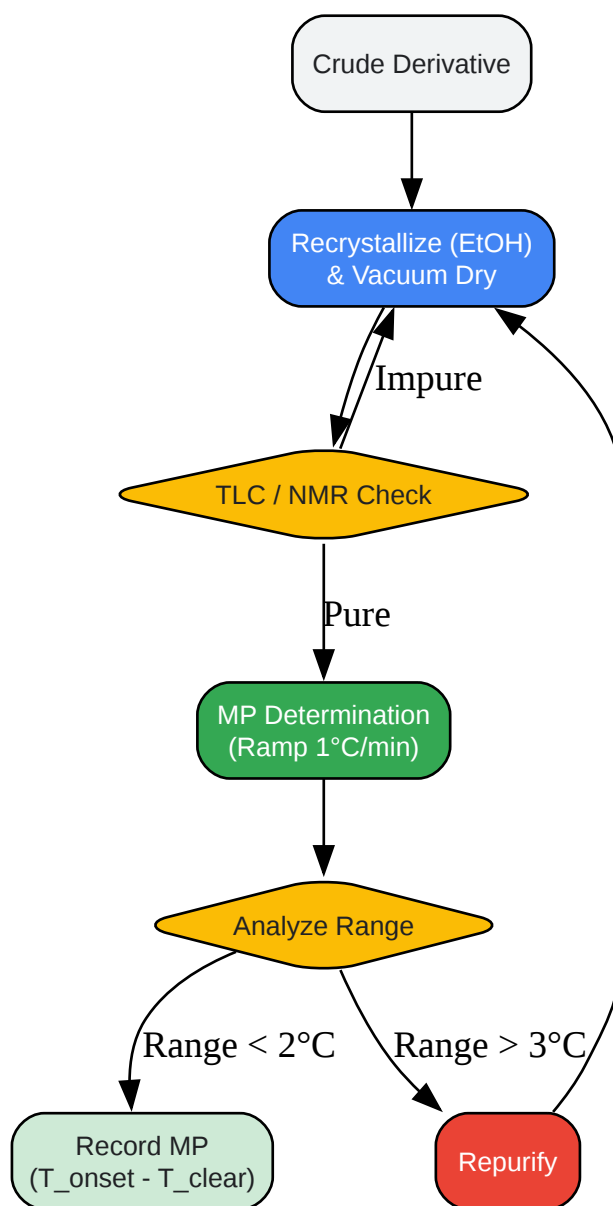
While specific literature values for this derivative can vary by synthesis method, p-nitrophenylhydrazides of short-chain aliphatic acids typically melt in the range of 140°C – 180°C.

- Sharp Range (< 2°C): Indicates high purity.
- Broad Range (> 3°C): Indicates solvent retention or mixed crystals.
- Discoloration before melting: Indicates decomposition. Record the temperature where darkening begins ( ).

### Troubleshooting Matrix

| Observation         | Diagnosis            | Corrective Action  |
|---------------------|----------------------|--|
| MP is ~156-158°C    | Unreacted Reagent    | The sample is likely pure p-nitrophenylhydrazine.<br>Recrystallize and wash with dilute acid (to remove hydrazine) then water. |
| MP is < 100°C       | Wet Sample / Solvent | Dry sample under vacuum at 50°C. Check NMR for solvent peaks.  |
| Sample sublimes     | Sublimation          | Seal the capillary tube (flame seal) to create a closed system.  |
| Broad melting range | Impurity             | Perform Thin Layer Chromatography (TLC) to check for multiple spots.   |

## Workflow Visualization



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Caption: Decision logic for validating the melting point of the hydrazide derivative.

## Safety & Compliance

- p-Nitrophenylhydrazine: Classified as a Flammable Solid and potential Carcinogen.[1] It may decompose explosively if heated rapidly in confinement.
  - Control: Never heat large quantities (>5 mg) in a sealed capillary.

- PPE:[1][2] Nitrile gloves, safety goggles, and fume hood are mandatory.
- Waste Disposal: All hydrazide waste must be segregated from oxidizers and disposed of as hazardous organic waste.

## References

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- 2. 4-NITROPHENYLHYDRAZINE, [WETTED WITH NOT LESS THAN 30% WATER BY MASS] | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
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